

A Comparative Guide to Inter-Laboratory Drospirenone Quantification

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Compound of Interest		
Compound Name:	Drospirenone-d4-1	
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For researchers, scientists, and professionals in drug development, accurate and reproducible quantification of active pharmaceutical ingredients is paramount. This guide provides a comparative overview of various validated analytical methods for the quantification of Drospirenone, a synthetic progestin widely used in oral contraceptives. While direct interlaboratory comparison studies are not readily available in the public domain, this document synthesizes data from individual validated methods to offer insights into their performance and comparability.

Quantitative Performance Data

The following table summarizes the performance characteristics of several reported high-performance liquid chromatography (HPLC) methods for the quantification of Drospirenone. These methods have been validated in accordance with International Conference on Harmonisation (ICH) guidelines.



Method Reference	Linearity Range (µg/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (Recovery %)	Limit of Detection (LOD) (µg/mL)	Limit of Quantifica tion (LOQ) (µg/mL)
Lalitha, et al. (2022) [1]	40 - 120	<2	<2	99.93	Not Reported	Not Reported
Saravanan, et al. (2018)[2]	30 - 240	<0.5	Not Reported	Good	0.126	0.420
Silva, et al. (2013)[3]	Not Specified	<2	<2	Not Reported	Not Reported	Not Reported
Anonymou s (2021)[4]	6 - 18	Not Reported	Not Reported	98.30 ± 0.15	Not Reported	Not Reported
Raju, et al. (2024)[5]	10% - 150% of test concentrati	<2.0	Not Reported	98 - 102	10 mg/L (as per abstract)	10 mg/L (as per abstract)
Vinutha, et al. (2024)	0.75 - 4.5	<2	<2	100.20	Not Reported	Not Reported
Khopade, et al. (2024)	10 - 60	Not Reported	Not Reported	Not Reported	Not Reported	Not Reported
Mehmood, et al. (N/A)	Not Specified	<5	Not Reported	Not Reported	2.23	7.697

Note: "%RSD" refers to the percentage relative standard deviation, a measure of precision. A lower %RSD indicates higher precision. "Recovery %" is a measure of accuracy, with values closer to 100% indicating higher accuracy. Some studies did not report all performance metrics.

Experimental Protocols



The following sections detail representative experimental methodologies for the quantification of Drospirenone based on the cited literature. The most common analytical technique is Reverse Phase High-Performance Liquid Chromatography (RP-HPLC).

Representative RP-HPLC Method 1

- Instrumentation: High-Performance Liquid Chromatograph with a UV detector.
- Column: Not specified in the abstract.
- Mobile Phase: Not specified in the abstract.
- Flow Rate: Not specified in the abstract.
- Detection Wavelength: Not specified in the abstract.
- Sample Preparation: A stock solution is prepared by dissolving a known weight of
 Drospirenone in a suitable diluent. Working standards are prepared by diluting the stock
 solution. For tablet analysis, a number of tablets are weighed, crushed, and a portion of the
 powder equivalent to a single dose is dissolved in the diluent, filtered, and then diluted to the
 final concentration.

Representative RP-HPLC Method 2

- Instrumentation: High-Performance Liquid Chromatograph.
- Column: Not specified in the abstract.
- Mobile Phase: Not specified in the abstract.
- Flow Rate: Not specified in the abstract.
- Detection Wavelength: Not specified in the abstract.
- Run Time: 8 minutes.
- Sample Preparation: A standard stock solution of Drospirenone (1200 μg/mL) is prepared by dissolving 30 mg in 25 mL of the mobile phase. Working standard solutions are prepared by



diluting the stock solution.

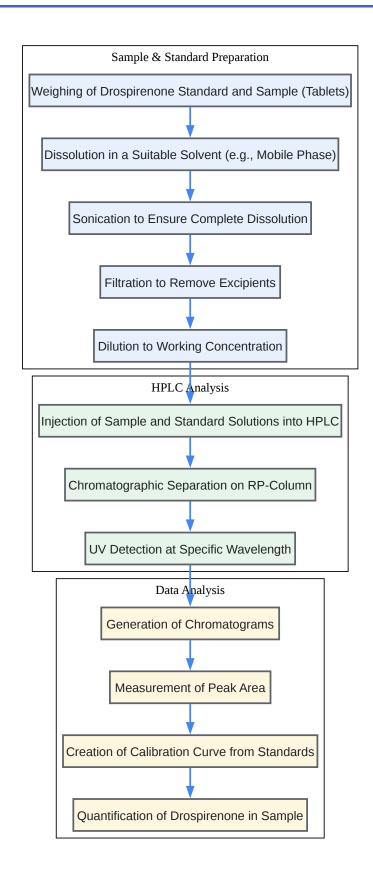
Representative RP-HPLC Method 3

- Instrumentation: High-Performance Liquid Chromatograph with UV and fluorescence detectors.
- Column: LiChroCART® 100RP (125 x 4 mm i.d., 5 μm).
- Mobile Phase: Acetonitrile:water 50:50 (v/v).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 200 nm for Drospirenone.
- Elution Time: 5.7 minutes for Drospirenone.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the quantification of Drospirenone in pharmaceutical dosage forms using RP-HPLC.





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References

- 1. greenpharmacy.info [greenpharmacy.info]
- 2. omicsonline.org [omicsonline.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. africanjournalofbiomedicalresearch.com [africanjournalofbiomedicalresearch.com]
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